

# An In-depth Technical Guide to Formamidine Thiocyanate: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: *Formamidine Thiocyanate*

CAS No.: *1821033-48-0*

Cat. No.: *B1497028*

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For Researchers, Scientists, and Drug Development Professionals

## Authored by a Senior Application Scientist

### Foreword

**Formamidine thiocyanate**, a seemingly unassuming organic salt, has emerged as a compound of significant interest across diverse scientific disciplines. From its role as a key component in the advancement of next-generation solar energy materials to its potential as a versatile building block in the synthesis of novel therapeutic agents, a comprehensive understanding of its fundamental properties is paramount for researchers and developers. This guide eschews a rigid, templated approach to provide a holistic and technically robust exploration of **formamidine thiocyanate**. It is designed to empower scientists with the foundational knowledge and practical insights necessary to confidently incorporate this compound into their research and development workflows. We will delve into its core physical and chemical characteristics, provide validated methodologies for its synthesis and analysis,

and explore its current and potential applications, all while grounding our discussion in established scientific principles and peer-reviewed literature.

## Core Molecular Identity and Structure

**Formamidine thiocyanate** is an organic salt composed of a formamidinium cation ( $[\text{CH}(\text{NH}_2)]^+$ ) and a thiocyanate anion ( $\text{SCN}^-$ ).

## Chemical Structure and Nomenclature

The structural formula of **formamidine thiocyanate** is  $\text{C}_2\text{H}_5\text{N}_3\text{S}$ .<sup>[1]</sup> Its IUPAC name is methanimidamide;thiocyanic acid.<sup>[1]</sup> It is also commonly referred to as formamidinium thiocyanate.<sup>[2]</sup>

Diagram: Chemical Structure of **Formamidine Thiocyanate**

Caption: Ionic pairing of the formamidinium cation and the thiocyanate anion.

## Physicochemical Properties: A Comprehensive Overview

A thorough understanding of the physical and chemical properties of **formamidine thiocyanate** is critical for its effective handling, storage, and application in experimental settings.

## Physical Properties

**Formamidine thiocyanate** is a white to off-white crystalline powder under standard laboratory conditions.<sup>[1][2]</sup> Its solid-state nature is a consequence of the strong ionic interactions between the formamidinium cations and thiocyanate anions, which arrange into an ordered crystal lattice.<sup>[1]</sup>

Table 1: Key Physical Properties of **Formamidine Thiocyanate**

Property	Value	Source(s)
Molecular Formula	C <sub>2</sub> H <sub>5</sub> N <sub>3</sub> S	[1][2]
Molecular Weight	103.14 - 103.15 g/mol	[1][2]
CAS Number	1821033-48-0	[1][2]
Appearance	White to off-white crystalline powder	[1][2]
Melting Point	157-160 °C	[1]
Solubility	Soluble in water, methanol, and ethanol	[1]
Hygroscopicity	Hygroscopic	[1]

## Solubility Profile

The ionic nature of **formamidine thiocyanate** dictates its solubility in various solvents. It exhibits good solubility in polar protic solvents such as water, methanol, and ethanol.[1] This is due to the favorable dipole-ion interactions between the solvent molecules and the formamidinium and thiocyanate ions. Quantitative solubility data is not readily available in peer-reviewed literature and is best determined empirically for specific applications and solvent systems.

## Chemical Properties and Stability

**Formamidine thiocyanate** is generally stable under normal ambient conditions. However, its hygroscopic nature necessitates storage in a dry, inert atmosphere to prevent moisture absorption, which can lead to degradation.[1]

### Thermal Stability:

Thermogravimetric analysis (TGA) of formamidinium-based compounds indicates that their thermal decomposition pathways are complex and temperature-dependent. For formamidinium iodide, a related compound, decomposition begins at temperatures above 200°C. The decomposition of the formamidinium cation can lead to the formation of various products, including ammonia, hydrogen cyanide, and sym-triazine, depending on the temperature and

surrounding chemical environment.[3][4][5] Specific TGA and DSC (Differential Scanning Calorimetry) data for pure **formamidine thiocyanate** are not extensively published and would be a valuable area for further investigation to precisely determine its thermal decomposition profile.

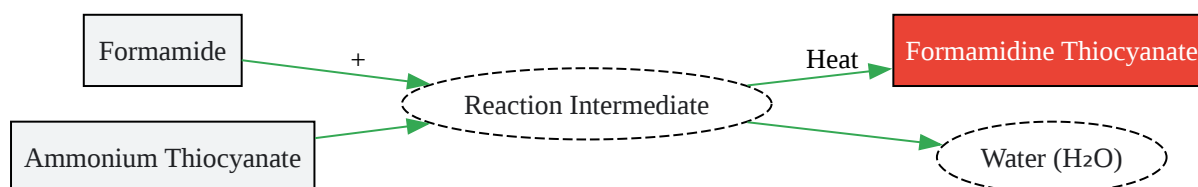
## Synthesis and Characterization Protocols

The reliable synthesis and rigorous characterization of **formamidine thiocyanate** are fundamental to its use in research and development. The protocols outlined below are based on established chemical principles and analytical techniques.

### Synthesis of Formamidine Thiocyanate: A Validated Laboratory Protocol

The most common synthesis of **formamidine thiocyanate** involves the reaction of formamide with ammonium thiocyanate.[1]

Diagram: Synthesis Pathway of **Formamidine Thiocyanate**



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Caption: Reaction scheme for the synthesis of **formamidine thiocyanate**.

Experimental Protocol:

- Materials:
  - Formamide
  - Ammonium thiocyanate

- An appropriate solvent (e.g., a high-boiling point ether or an inert hydrocarbon)
- Anhydrous sodium sulfate or magnesium sulfate for drying
- Recrystallization solvent (e.g., ethanol or isopropanol)
- Procedure:
  - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine equimolar amounts of formamide and ammonium thiocyanate in a suitable solvent.
  - Heat the reaction mixture to reflux with vigorous stirring. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
  - After the reaction is complete (typically several hours), cool the mixture to room temperature.
  - The crude product may precipitate upon cooling. If not, the solvent can be removed under reduced pressure.
  - Wash the crude product with a non-polar solvent (e.g., hexane) to remove any unreacted starting materials.
  - Purify the crude product by recrystallization from a suitable polar solvent like ethanol or isopropanol.
  - Collect the purified crystals by filtration, wash with a small amount of cold recrystallization solvent, and dry under vacuum.

#### Causality Behind Experimental Choices:

- **Reflux Conditions:** Heating the reaction mixture to reflux provides the necessary activation energy for the reaction to proceed at a reasonable rate.
- **Inert Solvent:** The use of an inert, high-boiling point solvent ensures a controlled reaction temperature and prevents unwanted side reactions.

- Recrystallization: This purification technique is crucial for obtaining high-purity **formamidine thiocyanate** by separating it from soluble impurities. The choice of solvent is critical; the compound should be highly soluble at elevated temperatures and sparingly soluble at low temperatures.

## Analytical Characterization

To ensure the identity and purity of the synthesized **formamidine thiocyanate**, a combination of analytical techniques should be employed.

Table 2: Analytical Techniques for the Characterization of **Formamidine Thiocyanate**

Technique	Purpose	Expected Observations
$^1\text{H}$ NMR	Structural confirmation and purity assessment	Signals corresponding to the N-H and C-H protons of the formamidinium cation.
$^{13}\text{C}$ NMR	Structural confirmation	A signal for the carbon atom in the formamidinium cation and the carbon of the thiocyanate anion.
FTIR	Identification of functional groups	Characteristic stretching and bending vibrations for N-H, C-H, and S-C $\equiv$ N bonds.
HPLC	Purity determination	A single major peak corresponding to formamidine thiocyanate.
Elemental Analysis	Confirmation of elemental composition	Experimental percentages of C, H, N, and S should match the theoretical values.

### Expected Spectroscopic Data:

- $^1\text{H}$  NMR (in a suitable deuterated solvent like DMSO- $d_6$ ): The spectrum is expected to show broad signals for the amine protons (N-H) and a singlet for the methine proton (C-H) of the

formamidinium cation. The exact chemical shifts can be influenced by solvent, concentration, and temperature.

- $^{13}\text{C}$  NMR: The spectrum should display a resonance for the carbon of the formamidinium cation and a downfield signal for the carbon of the thiocyanate anion.
- FTIR (ATR or KBr pellet):
  - N-H stretching: A broad band in the region of  $3200\text{-}3400\text{ cm}^{-1}$ .
  - C-N stretching: A band around  $1600\text{-}1650\text{ cm}^{-1}$ .[\[1\]](#)
  - S-C $\equiv$ N stretching: A strong, sharp absorption in the range of  $2050\text{-}2175\text{ cm}^{-1}$ . The exact position can provide information about the coordination environment of the thiocyanate ion.

## Applications in Research and Development

The unique chemical structure of **formamidine thiocyanate** makes it a valuable tool in several areas of scientific research, from materials science to medicinal chemistry.

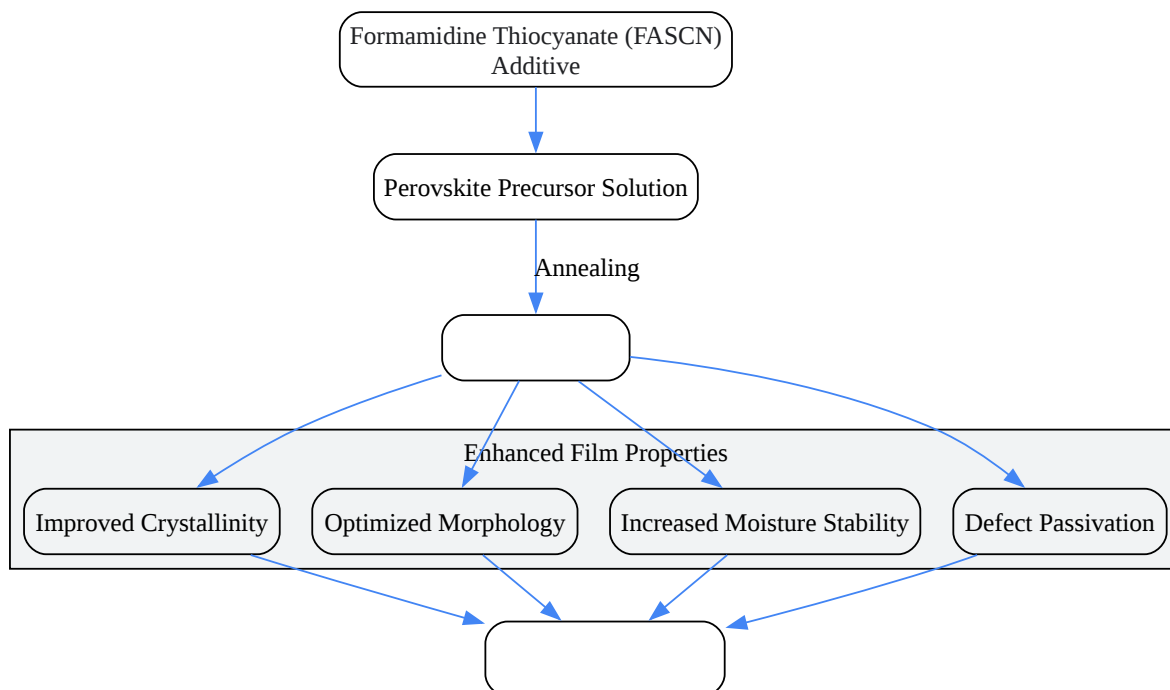
### Materials Science: A Key Player in Perovskite Solar Cells

One of the most prominent applications of **formamidine thiocyanate** and its derivatives is in the field of perovskite solar cells (PSCs). The formamidinium cation is a critical component in achieving highly efficient and thermally stable lead halide perovskites. The introduction of thiocyanate as an additive or a component of the perovskite precursor solution has been shown to:

- Improve Crystallinity and Film Morphology: Thiocyanate can modulate the crystallization process of the perovskite film, leading to larger grain sizes and fewer defects.[\[2\]](#)[\[6\]](#)
- Enhance Moisture Stability: The incorporation of thiocyanate can improve the resistance of the perovskite film to degradation by atmospheric moisture, a key challenge in the commercialization of PSCs.[\[2\]](#)
- Passivate Defects: The thiocyanate ion can interact with the lead halide framework, passivating defect sites that can act as non-radiative recombination centers and reduce

device efficiency.

Diagram: Role of **Formamidine Thiocyanate** in Perovskite Solar Cells



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Caption: Influence of **formamidine thiocyanate** on perovskite film properties.

## Organic Synthesis and Drug Development

The bifunctional nature of **formamidine thiocyanate**, possessing both a reactive formamidine group and a versatile thiocyanate anion, makes it an attractive starting material and reagent in organic synthesis.

- **Synthesis of Heterocycles:** Formamidines are well-established precursors for the synthesis of various nitrogen-containing heterocyclic compounds, such as pyrimidines and triazines, which are common scaffolds in many pharmaceuticals.[7][8][9] The formamidine moiety can act as a source of a one-carbon, two-nitrogen unit in cyclization reactions.
- **Potential as a Pharmacophore:** While research is still in its early stages, some studies have suggested that formamidine-containing compounds may exhibit biological activity. There is preliminary evidence of potential anticancer properties, with some formamidine derivatives showing inhibitory effects on the growth of certain cancer cell lines.[1] Further research is needed to elucidate the mechanisms of action and to explore the therapeutic potential of **formamidine thiocyanate** and its derivatives in drug discovery. The thiocyanate group itself is also of interest in medicinal chemistry, with some isothiocyanates demonstrating anticancer effects.[10][11]

## Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **formamidine thiocyanate**.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- **Handling:** Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust.
- **Storage:** Due to its hygroscopic nature, **formamidine thiocyanate** should be stored in a tightly sealed container in a cool, dry place, preferably under an inert atmosphere (e.g., argon or nitrogen).[1]

## Future Outlook

The scientific journey of **formamidine thiocyanate** is far from over. In materials science, further research into its role in stabilizing and enhancing the efficiency of lead-free perovskite solar cells is a promising avenue. In the realm of organic and medicinal chemistry, a more systematic exploration of its reactivity and the biological activity of its derivatives could unlock new synthetic methodologies and potentially lead to the discovery of novel therapeutic agents.

The continued investigation of this versatile compound is sure to yield exciting new discoveries and applications.

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